

what is DiAzK chemical structure

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Compound of Interest

Compound Name: DiAzK

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An In-depth Technical Guide to the Photo-Crosslinking Amino Acid **DiAzK**

Introduction

In the fields of chemical biology and drug development, the identification and characterization of protein-protein interactions (PPIs) are fundamental to understanding cellular processes and disease mechanisms. Photoaffinity labeling (PAL) has emerged as a powerful technique to covalently capture both stable and transient interactions in situ. Central to this method are noncanonical amino acids (ncAAs) engineered with photoreactive groups. This guide provides a detailed overview of **DiAzK**, a diazirine-containing lysine derivative used as a photo-crosslinking probe to investigate PPIs.

DiAzK: Chemical Structure and Properties

DiAzK is a synthetic amino acid designed for site-specific incorporation into proteins. Its structure is based on L-lysine, modified at the ϵ -amino group with a carbamate linker attached to a propoxy-diazirine moiety. The diazirine ring is a small, highly efficient photoreactive group that, upon activation with UV light, forms a reactive carbene intermediate capable of forming covalent bonds with nearby molecules.^{[1][2][3]}

The formal IUPAC name for **DiAzK** is (S)-2-Amino-6-(((3-(3-methyl-3H-diazirin-3-yl)propoxy)carbonyl)amino)hexanoic acid.^[4]

Physicochemical and Structural Data

Quantitative data for **DiAzK** has been compiled from various chemical databases and is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₂ N ₄ O ₄	[4][5]
Molar Mass	286.33 g/mol	[4][5]
CAS Number	2231405-65-3	[4]
Activation Wavelength	~330-370 nm	[2]
Predicted pKa	2.53 ± 0.24	[5]
Predicted Density	1.35 ± 0.1 g/cm ³	[5]
Storage Conditions	Store at -20°C in an inert atmosphere, protected from light.	[5]

Mechanism of Action: Diazirine Photochemistry

The utility of **DiAzK** as a crosslinking agent stems from the unique photochemistry of the diazirine group. This process can be described in two main steps:

- **Photoactivation:** When exposed to long-wave UV light (approximately 350-360 nm), the diazirine ring absorbs energy and undergoes irreversible decomposition, releasing a molecule of nitrogen gas (N₂). [6] This process is highly efficient and occurs rapidly.
- **Carbene Formation and Insertion:** The decomposition of the diazirine yields a highly reactive and indiscriminate carbene intermediate. This carbene can then rapidly insert into any nearby C-H, O-H, or N-H bond, forming a stable covalent linkage between the **DiAzK**-containing protein and its interacting partner. [2][6] The small size of the diazirine group minimizes structural perturbation of the labeled protein prior to activation. [7]

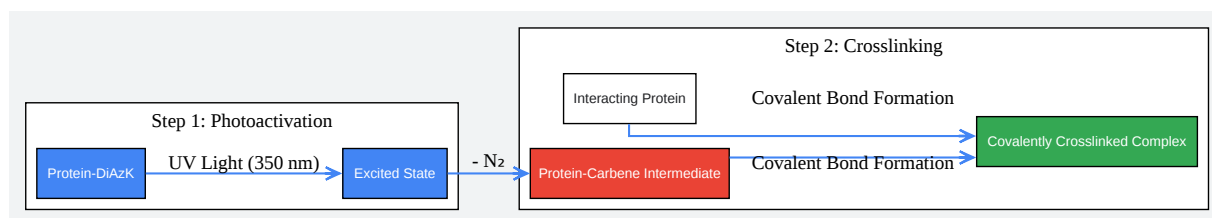
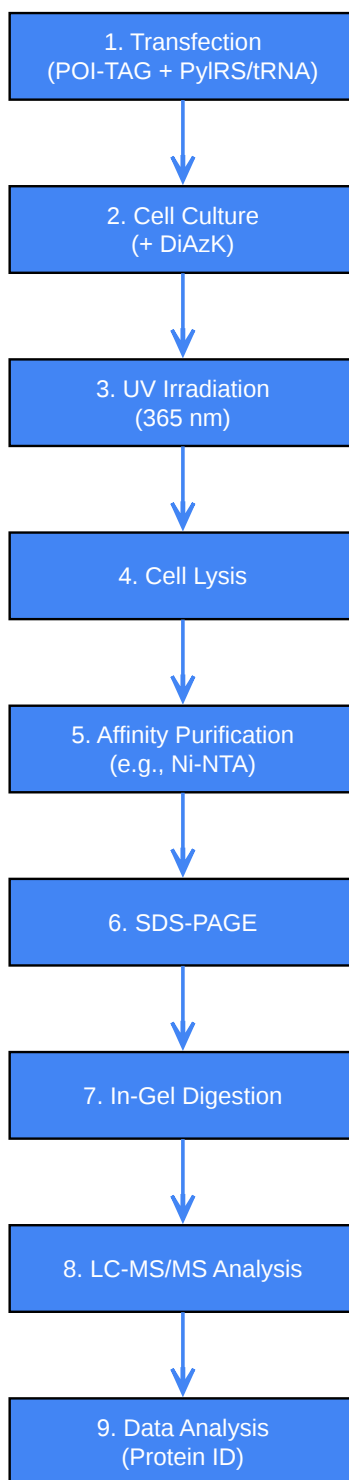


Photo-Crosslinking Proteomics Workflow

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